

# 4-Chloro-2,2'-bipyridine: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 4-Chloro-2,2'-bipyridine

Cat. No.: B064597

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CAS Number: 14162-94-8

This technical guide provides an in-depth overview of **4-Chloro-2,2'-bipyridine**, a key heterocyclic compound utilized in advanced chemical synthesis and materials science. It is intended for researchers, scientists, and professionals in drug development and related fields, offering comprehensive data on its properties, applications, and relevant experimental procedures.

## Core Properties and Specifications

**4-Chloro-2,2'-bipyridine** is a solid, typically appearing as an off-white to light yellow crystalline powder. Its chemical structure, featuring a chlorine atom on one of the pyridine rings, makes it a valuable precursor in organic synthesis and a versatile ligand in coordination chemistry.

## Physicochemical Data

The key physicochemical properties of **4-Chloro-2,2'-bipyridine** are summarized in the table below, providing a ready reference for experimental design and implementation.

| Property          | Value   | Reference(s) |
|-------------------|---|--------------|
| CAS Number        | 14162-94-8  |              |
| Molecular Formula | C <sub>10</sub> H <sub>7</sub> ClN <sub>2</sub>                               |              |
| Molecular Weight  | 190.63 g/mol  |              |
| Appearance        | Off-white to light yellow solid/crystalline powder                            | -            |
| Melting Point     | 74-76 °C  | -            |
| Density           | 1.23 g/cm <sup>3</sup>  | -            |
| Solubility        | Soluble in organic solvents (DMSO, DMF, chloroform); poorly soluble in water. | -            |
| Purity            | Typically ≥95%  |              |

## Spectroscopic and Computational Data

Spectroscopic and computational data are crucial for the identification and characterization of **4-Chloro-2,2'-bipyridine**. While detailed spectral data requires access to specific databases, a reference to its <sup>13</sup>C NMR spectrum is available in the literature.

| Parameter                    | Value/Reference  |
|------------------------------|--|
| <sup>13</sup> C NMR Spectrum | A reference to the <sup>13</sup> C NMR spectrum in DMSO-d6 is available. |
| InChI Key                    | IXEGJZGCPOORDR-UHFFFAOYSA-N  |
| SMILES                       | C1=CC(C2=CC=CC=N2)=NC=C1   |

## Applications in Research and Development

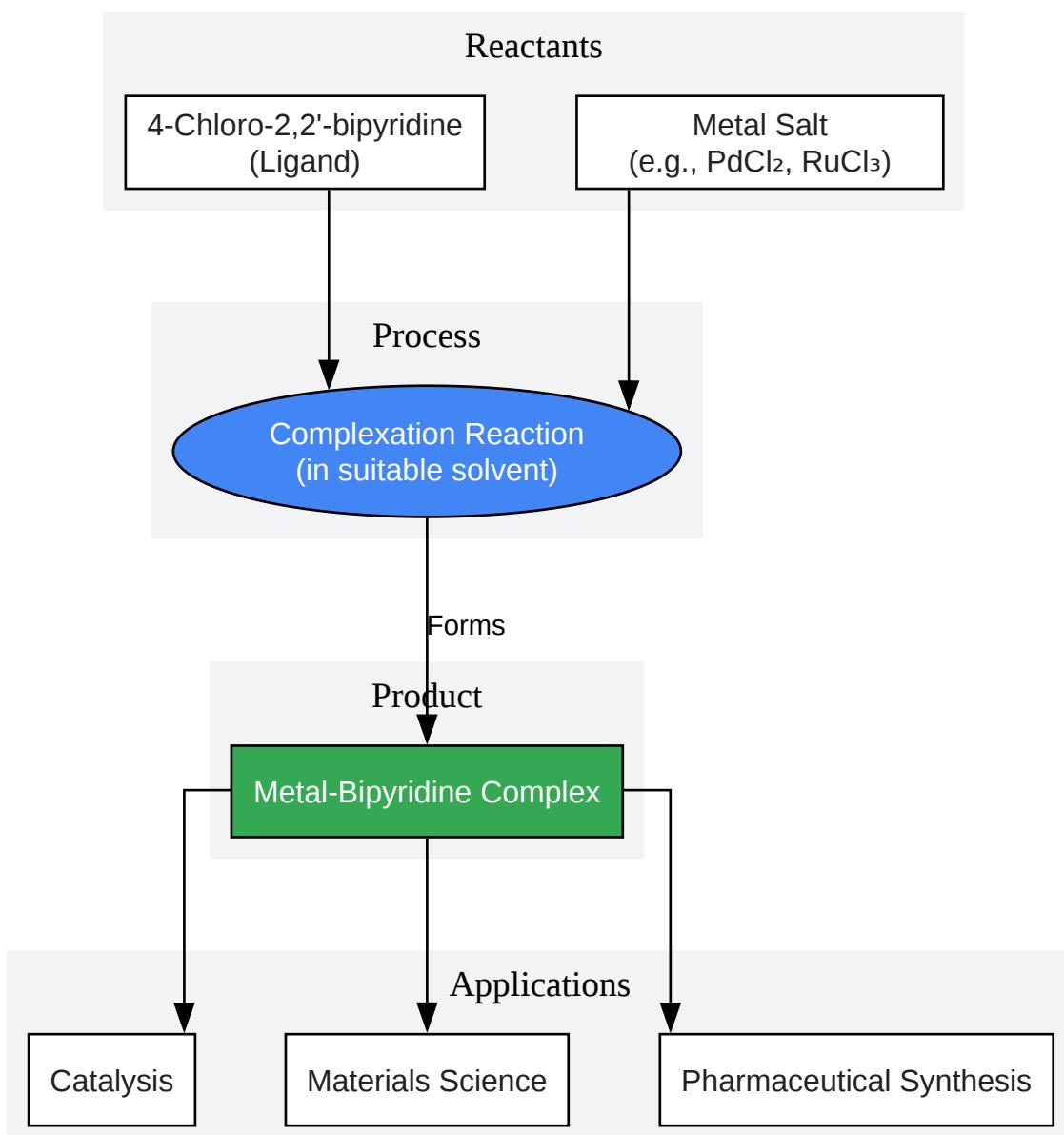
The unique electronic and steric properties of **4-Chloro-2,2'-bipyridine** make it a compound of significant interest in several areas of chemical research.

## Coordination Chemistry

As a bidentate chelating ligand, **4-Chloro-2,2'-bipyridine** readily forms stable complexes with a wide range of transition metals. The presence of the electron-withdrawing chloro group can modulate the electronic properties of the resulting metal complex, influencing its catalytic activity, photophysical behavior, and redox potentials. These complexes are investigated for applications in:

- Catalysis: As catalysts in organic transformations such as cross-coupling reactions (e.g., Suzuki, Heck), polymerization, and oxidation reactions.
- Materials Science: In the development of luminescent materials, sensors, and functional supramolecular assemblies.

The diagram below illustrates the fundamental role of **4-Chloro-2,2'-bipyridine** as a ligand in forming a metal complex, which can then be utilized in various applications.

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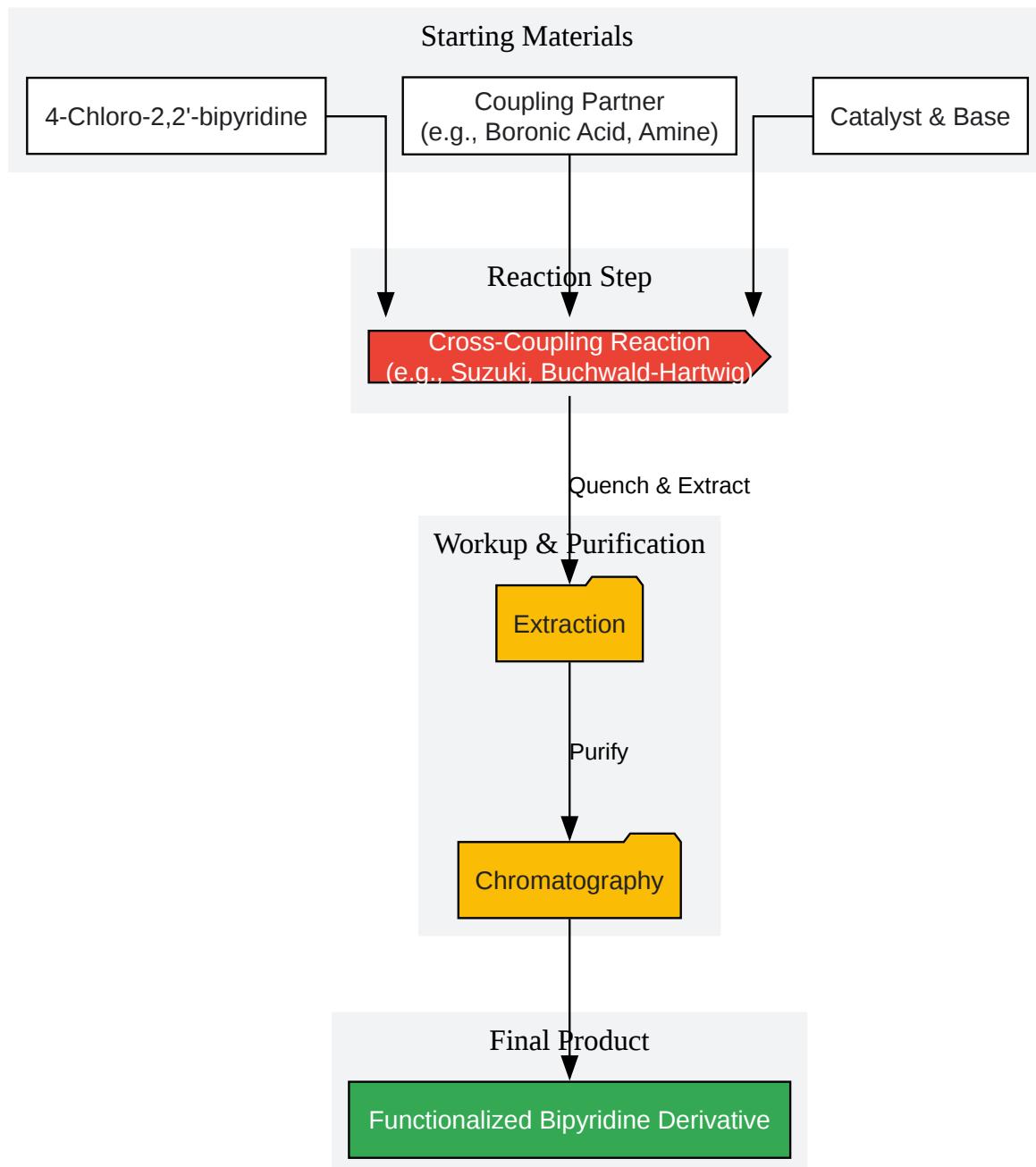
Caption: Role of **4-Chloro-2,2'-bipyridine** in Coordination Chemistry.

## Organic Synthesis

**4-Chloro-2,2'-bipyridine** serves as a versatile building block in organic synthesis. The chlorine atom can be readily displaced via nucleophilic substitution or participate in cross-coupling reactions, allowing for the introduction of various functional groups to create more complex

molecules. This makes it a valuable intermediate in the synthesis of pharmaceuticals, agrochemicals, and novel organic materials.

The following diagram illustrates a generalized workflow for utilizing **4-Chloro-2,2'-bipyridine** in a synthetic transformation, such as a cross-coupling reaction.

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Caption: Synthetic utility of **4-Chloro-2,2'-bipyridine**.

## Experimental Protocols

While a specific, detailed protocol for the synthesis of **4-Chloro-2,2'-bipyridine** is not readily available in the cited literature, a plausible route can be inferred from the synthesis of analogous compounds. The chlorination of a bipyridine-N-oxide precursor using a chlorinating agent like phosphoryl chloride ( $\text{POCl}_3$ ) is a common method.[\[1\]](#)

Below is a representative protocol for the use of a substituted bipyridine ligand in the synthesis of a palladium complex, which can be adapted for **4-Chloro-2,2'-bipyridine**. This protocol is based on the synthesis of  $[\text{Pd}(4,4'\text{-dimethyl-2,2'-bipyridine})\text{Cl}_2]$ .[\[2\]](#)

### Representative Protocol: Synthesis of a Palladium(II)-Bipyridine Complex

#### Materials:

- Palladium(II) chloride ( $\text{PdCl}_2$ )
- **4-Chloro-2,2'-bipyridine**
- Methanol (reagent grade)
- Diethyl ether
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Vacuum filtration apparatus

#### Procedure:

- In a round-bottom flask, suspend palladium(II) chloride (1.0 equivalent) in methanol.
- To this suspension, add a solution of **4-Chloro-2,2'-bipyridine** (1.0 equivalent) in methanol.

- Heat the reaction mixture to reflux with constant stirring for approximately 2 hours. The formation of a precipitate may be observed.
- After the reaction period, cool the mixture to room temperature.
- Collect the solid product by vacuum filtration.
- Wash the collected solid with cold methanol and then with diethyl ether to remove any unreacted starting materials and impurities.
- Dry the final product under vacuum.

#### Characterization:

The resulting complex can be characterized by standard analytical techniques, including NMR spectroscopy, IR spectroscopy, and elemental analysis, to confirm its structure and purity.

## Safety Information

**4-Chloro-2,2'-bipyridine** should be handled with appropriate safety precautions in a laboratory setting.

| Hazard Information       | Details  | Reference(s) |
|--------------------------|--|--------------|
| Pictogram                | GHS07 (Exclamation Mark)   |              |
| Signal Word              | Warning  |              |
| Hazard Statements        | H302: Harmful if swallowed   |              |
| Precautionary Statements | P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P280: Wear protective gloves/protective clothing/eye protection/face protection. | -            |
| First Aid                | IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.  | -            |
| Storage                  | Store in a cool, dry, and well-ventilated place away from light. Recommended storage temperatures range from room temperature to 2-8°C under an inert atmosphere.                      |              |

Users should always consult the full Safety Data Sheet (SDS) from the supplier before handling this chemical.

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## References

- 1. 2,2'-DICHLORO-[4,4']-BIPYRIDINE synthesis - chemicalbook [chemicalbook.com]
- 2. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [4-Chloro-2,2'-bipyridine: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b064597#4-chloro-2-2-bipyridine-cas-number-and-properties\]](https://www.benchchem.com/product/b064597#4-chloro-2-2-bipyridine-cas-number-and-properties)

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